

An In-depth Technical Guide to the Physicochemical Properties of 4-Aminohexanoic Acid

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Compound of Interest

Compound Name: *4-Amino hexanoic acid*

Cat. No.: *B10776964*

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Introduction

4-Aminohexanoic acid, a non-proteinogenic amino acid, is a molecule of significant interest in various scientific domains, including neuroscience and pharmacology. Its structural similarity to the inhibitory neurotransmitter γ -aminobutyric acid (GABA) has prompted investigations into its biological activities, particularly its role as an inhibitor of 4-aminobutyrate aminotransferase (ABAT), a key enzyme in GABA catabolism.^[1] Understanding the physicochemical properties of 4-aminohexanoic acid is fundamental for its application in research and as a potential therapeutic agent. This technical guide provides a comprehensive overview of its core physicochemical characteristics, detailed experimental methodologies for their determination, and a visualization of its interaction with the GABA metabolic pathway.

Core Physicochemical Properties

The essential physicochemical properties of 4-aminohexanoic acid are summarized in the table below, providing a clear and concise reference for researchers.

Property	Value	Source(s)
IUPAC Name	4-aminohexanoic acid	[1]
CAS Number	5415-99-6	[1]
Molecular Formula	C ₆ H ₁₃ NO ₂	[1]
Molecular Weight	131.17 g/mol	[1]
Melting Point	180-181 °C	
Water Solubility	87 g/L at 25 °C	[1]
pKa (Carboxylic Acid)	~4.0 - 4.5 (Estimated)	
pKa (Amine)	~10.5 - 11.0 (Estimated)	
logP (Predicted)	-1.3 to -0.5 (Predicted)	

Experimental Protocols

Accurate determination of physicochemical properties is crucial for the characterization and application of any chemical compound. The following sections detail the standard experimental methodologies for measuring the key properties of 4-aminohexanoic acid.

Melting Point Determination (Capillary Method)

The melting point of a solid is a critical indicator of its purity. The capillary method is a widely used and accessible technique for this determination.

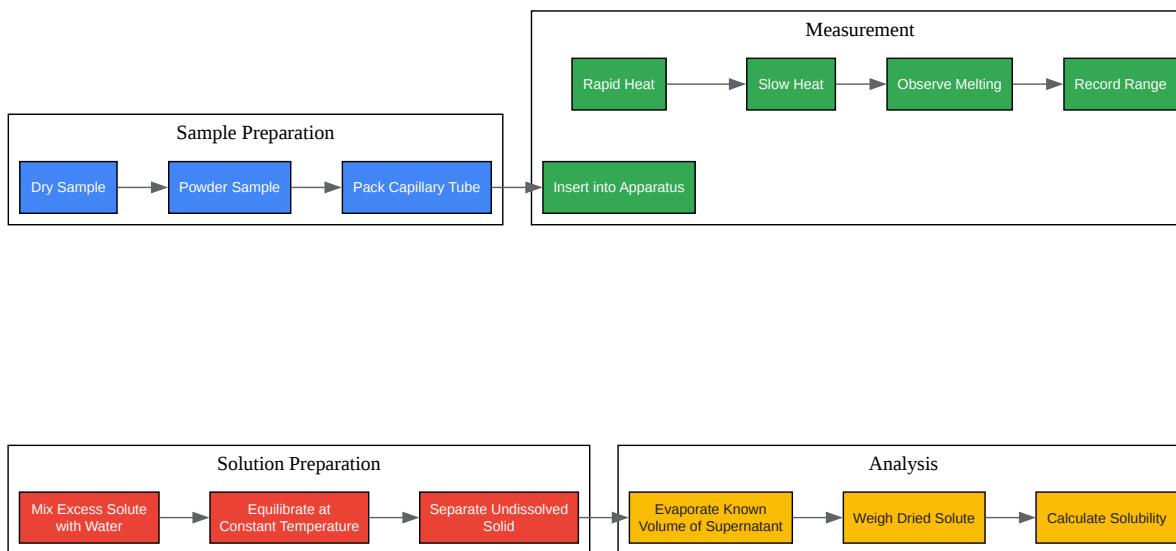
Principle: A small, finely powdered sample of the substance is packed into a thin-walled capillary tube and heated at a controlled rate. The temperature range over which the substance melts is observed and recorded.

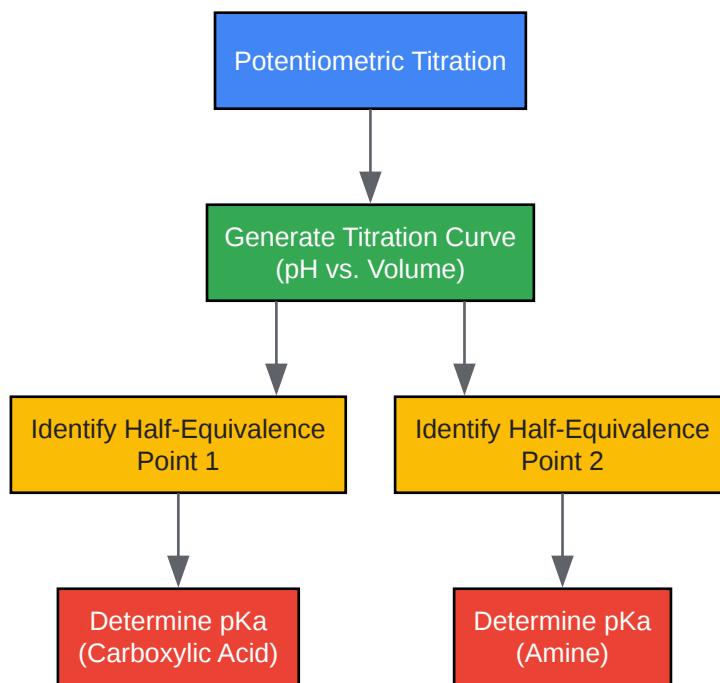
Detailed Methodology:

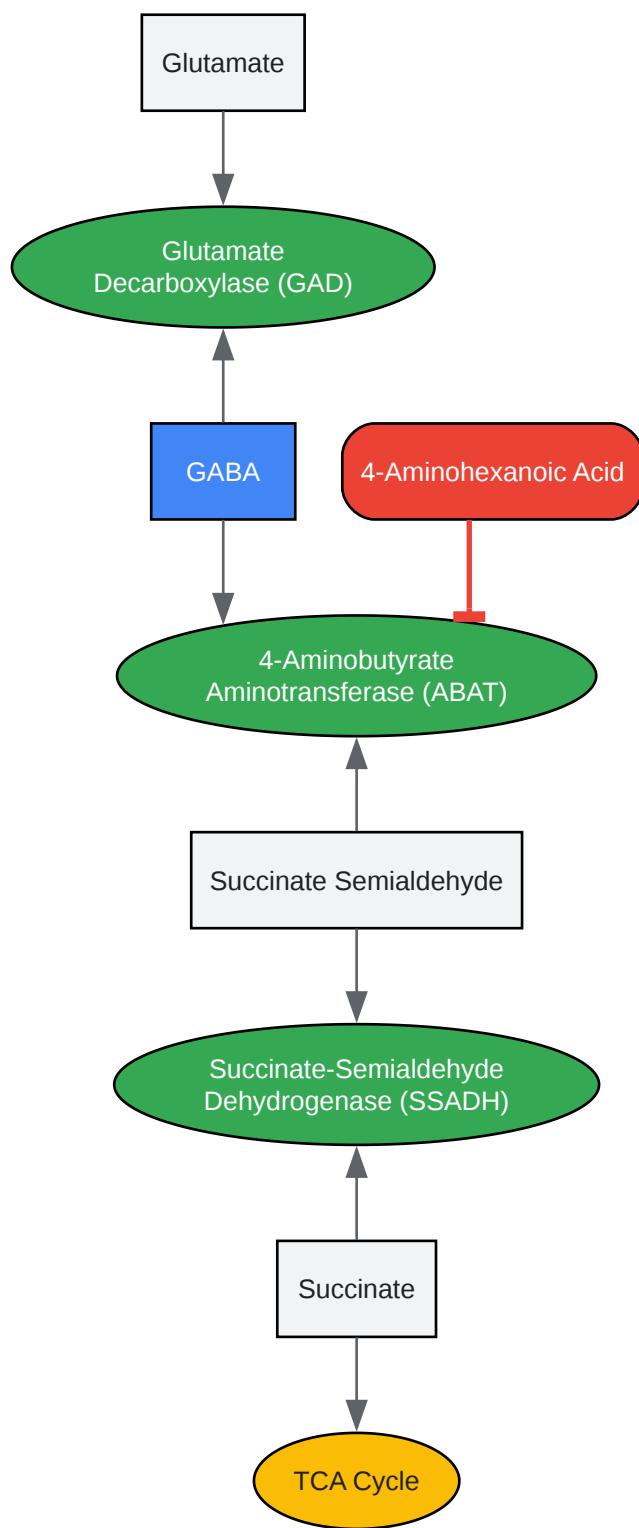
- **Sample Preparation:** Ensure the 4-aminohexanoic acid sample is thoroughly dried and finely powdered to ensure uniform heating.

- Capillary Tube Packing: A small amount of the powdered sample is introduced into a capillary tube, which is sealed at one end. The tube is then gently tapped to compact the sample to a height of 2-3 mm.
- Apparatus Setup: The packed capillary tube is placed in a melting point apparatus, which typically consists of a heated block with a thermometer or a digital temperature probe.
- Heating: The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.
- Observation: The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the last solid particle disappears is recorded as the completion of melting. The melting point is reported as this temperature range.

Experimental Workflow for Melting Point Determination





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References

- 1. 4-Aminohexanoic acid (5415-99-6) for sale [vulcanchem.com]
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